

Chlorambucil chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Meta-chlorambucil*

Cat. No.: *B601057*

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An In-depth Technical Guide on the Core Chemical Properties and Structure of Chlorambucil

Introduction

Chlorambucil is a chemotherapy drug that has been primarily utilized in the treatment of chronic lymphocytic leukemia.[1] It belongs to the nitrogen mustard class of alkylating agents and is administered orally.[1] This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies associated with chlorambucil, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The chemical and physical properties of chlorambucil are summarized in the tables below. These properties are crucial for understanding its behavior in biological systems and for the development of drug delivery systems.

Table 1: Chemical Identification of Chlorambucil

Identifier	Value
IUPAC Name	4-[4-[bis(2-chloroethyl)amino]phenyl]butanoic acid[2]
CAS Number	305-03-3[2]
Chemical Formula	C ₁₄ H ₁₉ Cl ₂ NO ₂ [1][2]
Molecular Weight	304.21 g/mol [1]
SMILES	O=C(O)CCCC1=CC=C(N(CCCI)CCCI)C=C1[1]
InChI Key	JCKYGMPEJWAADB-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of Chlorambucil

Property	Value
Melting Point	65-69 °C[2]
Boiling Point	424.0 °C (Predicted)[3]
Water Solubility	Practically insoluble[3][4]
pKa	5.8[1][5]
Appearance	Pale brown to brown solid powder[1]

Chemical Structure

Chlorambucil is an aromatic nitrogen mustard.[1] Its structure consists of a benzenebutanoic acid core with a bis(2-chloroethyl)amino group attached to the phenyl ring.[2] This bifunctional alkylating agent is characterized by the presence of two reactive chloroethyl groups.[1]

Experimental Protocols

Synthesis of Chlorambucil

A common synthesis method for chlorambucil involves the following steps:

- **Acylation:** Acetanilide is acylated with succinic anhydride to form 4-(4-acetaminophenyl)-4-ketobutyric acid.[3]
- **Reduction:** The keto group of the resulting compound is reduced using hydrogen with a palladium on carbon catalyst in a methanol solution. This yields the methyl ester of 4-(4-acetaminophenyl)-butyric acid.[3]
- **Hydrolysis:** The methyl ester is then treated with an alkali to hydrolyze both the amide and ester groups, forming 4-(4-aminophenyl)butyric acid.[3]
- **Hydroxyethylation and Chlorination:** The resulting compound is reacted with ethylene oxide, followed by treatment with phosphoryl chloride to replace the hydroxyl groups with chlorine, yielding chlorambucil.[6]

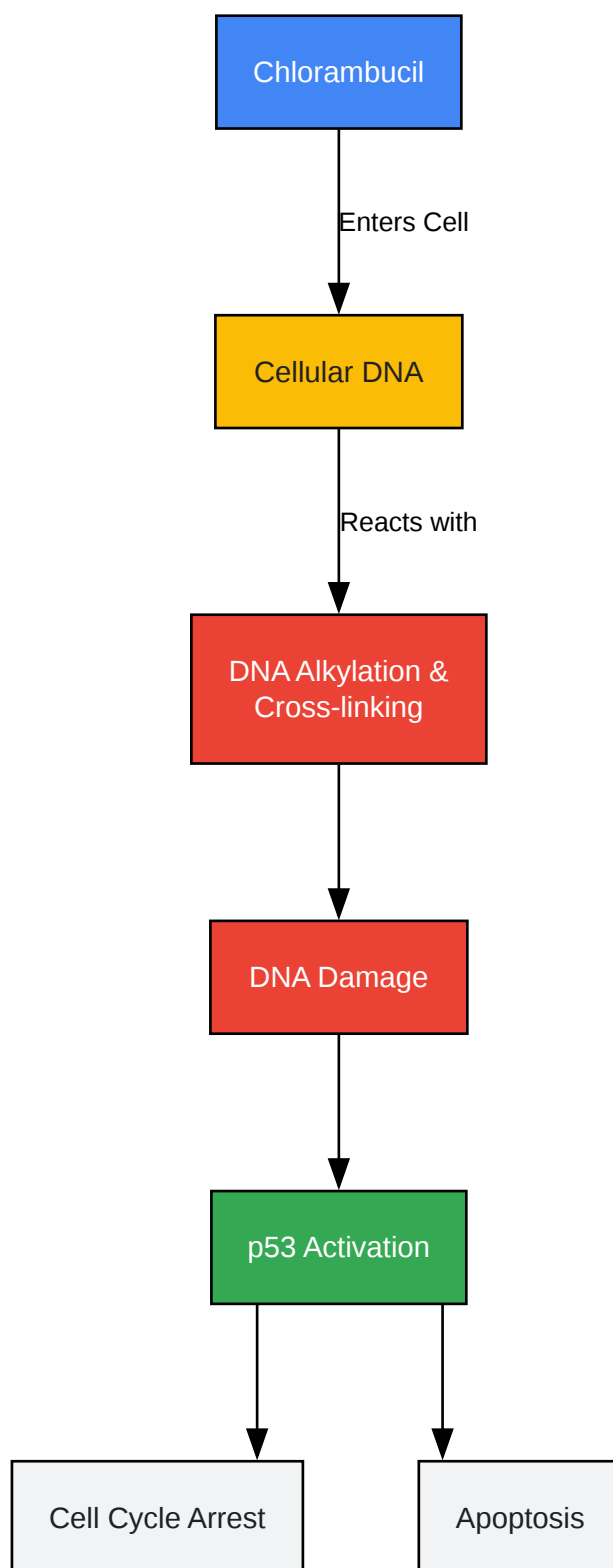
Determination of Chlorambucil in Plasma by HPLC-UV

A high-performance liquid chromatography with ultra-violet detection (HPLC-UV) method has been developed for the determination of chlorambucil in plasma.[7]

- **Sample Preparation:** 250 μL of plasma is treated with methanol for protein precipitation, followed by filtration.[7]
- **Chromatography:** The analysis is performed on a LiChrospher 100 RP-18 end-capped column.[7]
- **Mobile Phase:** The mobile phase consists of a mixture of acetonitrile, water, and formic acid.[7]
- **Detection:** Detection is carried out at a wavelength of 258 nm.[7]
- **Quantification:** The lower limit of quantification (LLOQ) for this method is 0.075 $\mu\text{g/mL}$. [7]

Mechanism of Action and Signaling Pathway

Chlorambucil functions as an alkylating agent, exerting its cytotoxic effects by forming covalent bonds with DNA.[8] This leads to DNA cross-linking, which disrupts DNA replication and transcription, ultimately inducing cell cycle arrest and apoptosis.[9] The induction of apoptosis by chlorambucil is often mediated by the p53 signaling pathway.

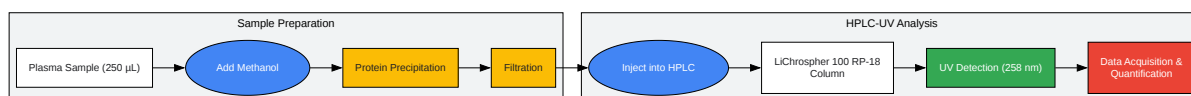


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Mechanism of Action of Chlorambucil.

Experimental Workflow: HPLC-UV Analysis

The following diagram illustrates the workflow for the determination of chlorambucil in plasma using HPLC-UV.



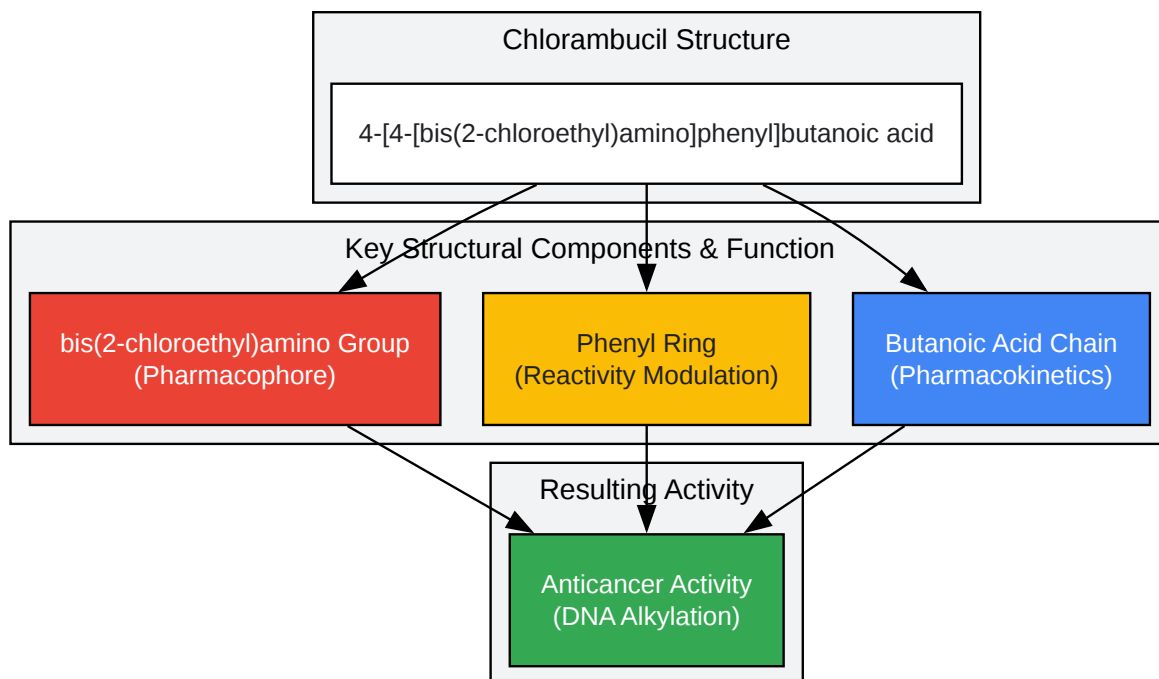
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Workflow for HPLC-UV Determination of Chlorambucil.

Structure-Activity Relationship (SAR)

The chemical structure of chlorambucil is critical to its anticancer activity. The following points summarize its structure-activity relationship:

- **Nitrogen Mustard Moiety:** The bis(2-chloroethyl)amino group is the pharmacophore responsible for the alkylating activity.[6] The nitrogen atom's lone pair of electrons facilitates the formation of a highly reactive aziridinium ion, which then alkylates nucleophilic sites on DNA.
- **Aromatic Ring:** The aromatic ring delocalizes the nitrogen's lone pair, reducing the reactivity of the nitrogen mustard compared to aliphatic mustards. This modulation of reactivity is thought to contribute to its oral bioavailability and therapeutic index.[6]
- **Butanoic Acid Side Chain:** The butanoic acid side chain influences the pharmacokinetic properties of the drug, such as its absorption and distribution.



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- To cite this document: BenchChem. [Chlorambucil chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601057#chlorambucil-chemical-properties-and-structure]

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